

1-Ethoxyhexane solubility in organic solvents

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

Get Quote

Physical & Chemical Properties

The table below summarizes the key physicochemical properties of **1-Ethoxyhexane** (CAS 5756-43-4) relevant for laboratory handling and formulation.

Property	Value	Unit	Source
Molecular Formula	C ₈ H ₁₈ O	-	[1]
Molecular Weight	130.23	g/mol	[1]
Boiling Point	135.5 - 140.96	°C	[1] [2]
Melting Point	-94	°C	[2]
Density (at ~20°C)	0.772 - 0.78	g/cm ³	[1] [2]
Refractive Index	1.4008 - 1.404	-	[1] [2]
Flash Point	31.2	°C	[2]
Vapor Pressure (at 25°C)	9.52	mmHg	[2]
LogP (log Kow)	2.603	-	[3]

Solubility Characteristics

The solubility of **1-Ethoxyhexane** is characterized by its behavior in polar and non-polar media, dictated by its molecular structure [1].

- **Aqueous Solubility:** **1-Ethoxyhexane** has **very low solubility in water** [1] [2]. This is typical for aliphatic ethers, as the molecule is predominantly hydrocarbon, and the ether oxygen can only act as a weak hydrogen bond acceptor, insufficient to overcome the hydrophobic effect of the long alkyl chain [1].
- **Organic Solubility:** It is reported to be **soluble in most organic solvents** [2]. Its structure provides a balance between hydrophilicity and hydrophobicity, making it particularly miscible with non-polar and moderately polar organic solvents [1].

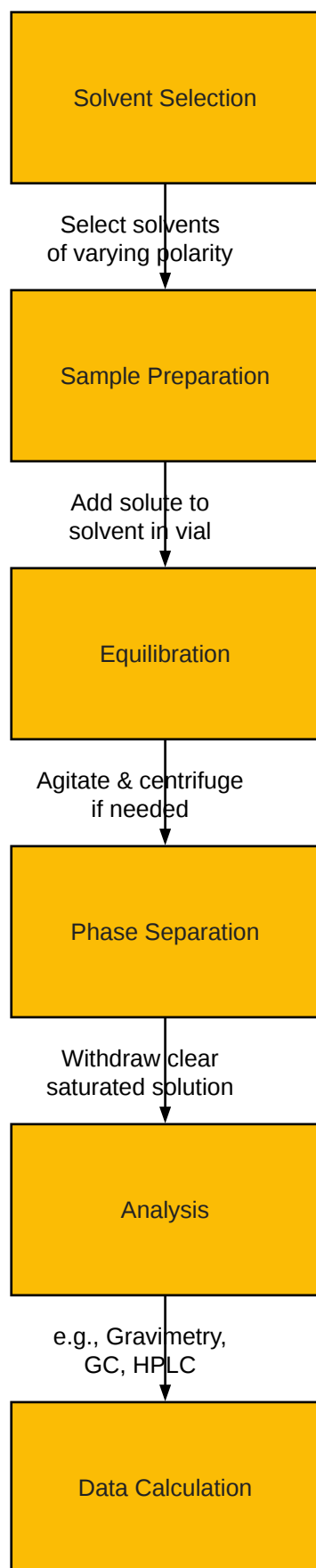
Safety & Handling for Laboratory Settings

Although a complete toxicological profile is lacking, general safety precautions should be followed [4].

- **Flammability:** The flash point of 31.2°C classifies it as a **flammable liquid** [2]. Use dry chemical, CO₂, or alcohol-resistant foam for firefighting [4].
- **General Handling:** Handle in a well-ventilated place and wear suitable protective equipment, including gloves and safety goggles. Avoid contact with skin, eyes, and clothing, and avoid breathing its mists or vapors [4].
- **First Aid:** If inhaled, move the victim to fresh air. In case of skin contact, wash with soap and plenty of water. If it gets into the eyes, rinse cautiously with water for several minutes [4].

Experimental Protocol for Solubility Determination

Since quantitative data is limited, you may need to determine solubility empirically. Here is a generalized workflow for a standard solubility study.



Click to download full resolution via product page

Workflow for experimental determination of compound solubility in various solvents.

- **Solvent Selection:** Choose a range of organic solvents covering different polarities (e.g., n-hexane, ethyl acetate, chloroform, methanol) [5].
- **Sample Preparation:** Place a known, excess amount of **1-Ethoxyhexane** into a sealed vial containing a known volume of the solvent.
- **Equilibration:** Agitate the mixture continuously in a thermostated water bath (e.g., 25°C) for a sufficient time to reach saturation equilibrium.
- **Phase Separation & Analysis:** Allow the mixture to settle or centrifuge it. Carefully withdraw a portion of the clear supernatant saturated solution.
- **Quantification:** Analyze the concentration of **1-Ethoxyhexane** in the saturated solution using an appropriate analytical method such as **gravimetric analysis, gas chromatography (GC)**, or HPLC.
- **Data Calculation:** Calculate the solubility, typically expressed as mg/mL or mol/L, from the analyzed concentration.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy 1-Ethoxyhexane | 5756-43-4 [smolecule.com]
2. Cas 5756-43-4, 1 - ETHOXYHEXANE | lookchem [lookchem.com]
3. Chemical Properties of Hexane, 1-ethoxy- (CAS 5756-43-4) [chemeo.com]
4. - 1 - Safety Data Sheet ETHOXYHEXANE [chemicalbook.com]
5. Brine shrim lethality bioassay of methanolic crude extracts of terminalia... [ijpsr.com]

To cite this document: Smolecule. [1-Ethoxyhexane solubility in organic solvents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574568#1-ethoxyhexane-solubility-in-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com